

Robustness in Analytical Methods for Pinaverium Bromide: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pinaverium bromide-d4*

Cat. No.: *B12415159*

[Get Quote](#)

A detailed comparison of analytical techniques for the quantification of Pinaverium bromide, with a focus on method robustness as a critical performance parameter. This guide provides researchers, scientists, and drug development professionals with the experimental data and protocols necessary to evaluate and select the most suitable analytical method for their needs.

The accurate and reliable quantification of Pinaverium bromide, a locally acting spasmolytic agent, is crucial for quality control and stability studies in pharmaceutical formulations. The robustness of an analytical method—its capacity to remain unaffected by small, deliberate variations in method parameters—is a key indicator of its reliability during routine use. This guide presents a comparative analysis of High-Performance Liquid Chromatography (HPLC), Ultra-High-Performance Liquid Chromatography (UPLC), and UV Spectrophotometry for the determination of Pinaverium bromide, with a special emphasis on robustness testing as stipulated by the International Council for Harmonisation (ICH) guidelines.

Comparative Analysis of Analytical Methods

The selection of an analytical method for Pinaverium bromide depends on various factors, including the required sensitivity, selectivity, and the nature of the sample matrix. While chromatographic techniques like HPLC and UPLC offer high specificity, spectrophotometric methods provide a simpler and more cost-effective alternative for certain applications. The following tables summarize the performance characteristics and robustness data from various validated methods.

Table 1: Comparison of Chromatographic Methods for Pinaverium Bromide Analysis

Parameter	RP-HPLC Method I[1][2]	RP-HPLC Method II[3][4]	UPLC Method[5]	LC Method[6] [7]
Column	Phenomenex C18 (250 x 4.6 mm, 5 µm)[1][2]	Zorbax SB C8 (250 x 4.6 mm, 5 µm)[3][4]	Acquity UPLC BEH C18 (100 x 2.1 mm, 1.7 µm) [5]	Phenomenex Onyx C18 monolithic (100 x 4.6 mm)[6][7]
Mobile Phase	Acetonitrile:Amm onium acetate buffer (pH 3.0) (80:20 v/v)[1][2]	Acetonitrile:0.1% Orthophosphoric acid (70:30 v/v) [3][4]	Acetonitrile:Meth anol:Potassium dihydrogen orthophosphate	Acetonitrile:0.3% Triethylamine (pH 5.0) (50:50 v/v)[6][7]
Flow Rate	1.0 mL/min[1][2]	1.0 mL/min[3][4]	Not Specified	2.0 mL/min[6][7]
Detection (UV)	214 nm[1][2]	245 nm[4]	Not Specified	213 nm[6][7]
Retention Time	5.067 min[1][2]	4.84 min[3][4]	Not Specified	3.4 min[6][7]
Linearity Range	12.5-75.0 µg/mL[1][2]	20-150 µg/mL[3] [4]	10-400 ppm[5]	5-100 µg/mL[6] [7]
% Recovery	100.22%[1][2]	< 2% RSD[3][4]	Within ICH limit[5]	100.68%[6][7]
Precision (%RSD)	< 2%[1][2]	< 2%[3][4]	Within ICH limit[5]	< 1.38%[6][7]

Table 2: Robustness Testing of Chromatographic Methods

Method	Parameter Varied	Observation	Result
RP-HPLC Method I[2]	Flow Rate (± 0.2 mL/min)	Shift in retention time (4.976 min at 1.2 mL/min)[2]	Robust[2]
Wavelength (± 2 nm)	Shift in retention time (5.108 min at 216 nm) [2]	Robust[2]	
UPLC Method[5]	Wavelength	Not specified[5]	Robust[5]
Column Temperature	Not specified[5]	Robust[5]	
LC Method[6][7]	Experimental Design Used	Not specified[6][7]	Robust[6][7]

Table 3: Comparison of UV Spectrophotometric Methods for Pinaverium Bromide Analysis[8][9]

Parameter	Method A	Method B
Wavelength (λ_{max})	213 nm	243 nm
Linearity Range	2-14 $\mu\text{g/mL}$ [8][9]	10-70 $\mu\text{g/mL}$ [8][9]
Correlation Coefficient (r^2)	> 0.99 [8][9]	> 0.99 [8][9]
LOD	0.39 $\mu\text{g/mL}$ [8][9]	2.93 $\mu\text{g/mL}$ [8][9]
LOQ	1.31 $\mu\text{g/mL}$ [8][9]	9.77 $\mu\text{g/mL}$ [8][9]
Precision (%RSD)	$< 2\%$ [8][9]	$< 2\%$ [8][9]
Accuracy (% Recovery)	100.41%[9]	100.30%[9]
Robustness	Evaluated by full factorial design and found to be robust. [8][9]	Evaluated by full factorial design and found to be robust. [8][9]

Experimental Protocols

Detailed methodologies for the key experiments are provided below to allow for replication and verification.

Protocol 1: RP-HPLC Method for Pinaverium Bromide[1] [2]

- Chromatographic System: A reverse-phase high-performance liquid chromatography system equipped with a UV detector.
- Column: Phenomenex C18 (250 x 4.6 mm i.d., 5 µm particle size).
- Mobile Phase: A filtered and degassed mixture of acetonitrile and ammonium acetate buffer (pH 3.0, adjusted with triethylamine) in a ratio of 80:20 v/v.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 214 nm.
- Injection Volume: 20 µL.
- Standard Solution Preparation: Prepare a stock solution of Pinaverium bromide in the mobile phase and dilute to achieve concentrations within the linear range (12.5-75.0 µg/mL).
- Sample Preparation: Weigh and finely powder not fewer than 20 tablets. Transfer a quantity of powder equivalent to 50 mg of Pinaverium bromide to a 100 mL volumetric flask. Add diluent, sonicate for 15 minutes, and dilute to volume. Filter the solution through a 0.45 µm membrane filter before injection.
- Robustness Testing: Deliberately vary the following parameters and assess the impact on retention time, peak area, and tailing factor:
 - Flow rate (e.g., ± 0.2 mL/min).
 - Wavelength of detection (e.g., ± 2 nm).
 - Mobile phase composition (e.g., ± 2% acetonitrile).

Protocol 2: Forced Degradation Studies[1][2][3][4][5]

Forced degradation studies are essential to establish the stability-indicating nature of an analytical method.

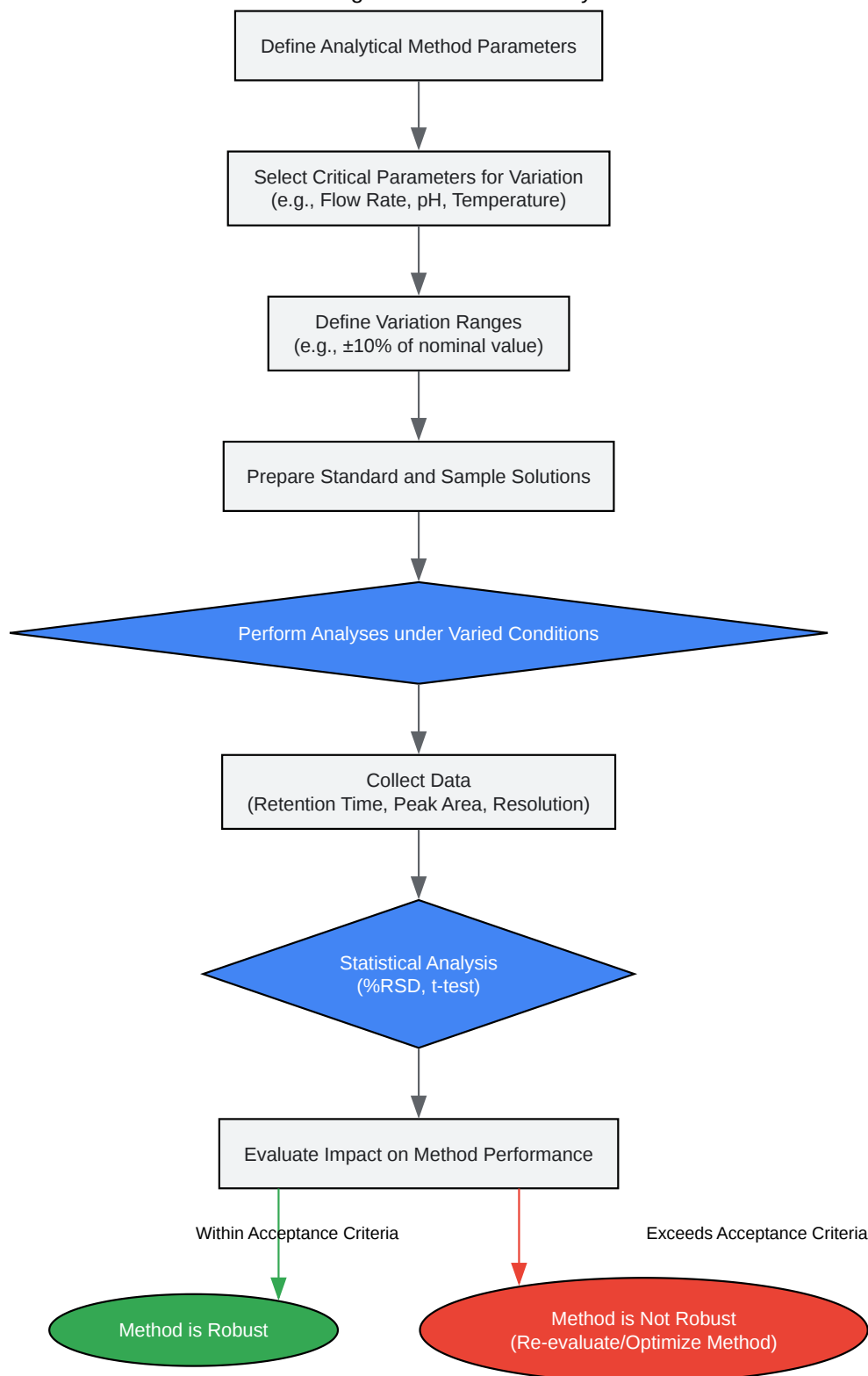
- Acid Degradation: Reflux 50 mg of Pinaverium bromide in 0.2N HCl at 80°C for 24 hours.[4]
[10] Neutralize the solution before dilution and analysis.
- Alkali Degradation: Reflux 50 mg of Pinaverium bromide in 0.2N NaOH at 80°C for 24 hours.
[10] Neutralize the solution before dilution and analysis.
- Oxidative Degradation: Treat 50 mg of Pinaverium bromide with 30% H₂O₂ at room temperature for a specified period (e.g., 60 minutes).[2]
- Thermal Degradation: Expose the solid drug substance to dry heat at 80°C for 7 days.[10]
- Photolytic Degradation: Expose the drug substance to UV light (200 W.hr/m²) and fluorescent light (1.2 M LUX hours).[4]

Analyze the stressed samples using the developed analytical method and check for any degradation peaks and their resolution from the main Pinaverium bromide peak. The method is considered stability-indicating if it can selectively quantify the drug in the presence of its degradation products.[3]

Visualizing the Robustness Testing Workflow

The following diagram illustrates the logical workflow of a typical robustness study for an analytical method.

Robustness Testing Workflow for an Analytical Method

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps in conducting a robustness test for an analytical method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. DEVELOPMENT AND VALIDATION OF A NEW AND STABILITY INDICATING LC METHOD FOR ANALYSIS OF PINAVERIUM BROMIDE IN BULK DRUG AND PHARMACEUTICAL DOSAGE FORM | Semantic Scholar [semanticscholar.org]
- 4. pharmasm.com [pharmasm.com]
- 5. globalresearchonline.net [globalresearchonline.net]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. researchgate.net [researchgate.net]
- 8. Pinaverium Bromide: Development and Validation of Spectrophotometric Methods for Assay and Dissolution Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. 2024.sci-hub.se [2024.sci-hub.se]
- 10. files.core.ac.uk [files.core.ac.uk]
- To cite this document: BenchChem. [Robustness in Analytical Methods for Pinaverium Bromide: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415159#robustness-testing-of-an-analytical-method-for-pinaverium-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com